

"6-Hydroxy-5-nitronicotinonitrile CAS number"

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	6-Hydroxy-5-nitronicotinonitrile
CAS No.:	320405-84-3
Cat. No.:	B1602793

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An In-Depth Technical Guide to 6-Hydroxy-5-nitronicotinic Acid

Introduction

This technical guide provides a comprehensive overview of 6-Hydroxy-5-nitronicotinic acid, a significant pyridine derivative. It is important to note that the initial request for "**6-Hydroxy-5-nitronicotinonitrile**" did not yield a specific CAS number or substantial literature. However, the closely related compound, 6-Hydroxy-5-nitronicotinic acid, is well-documented and is the focus of this guide. This compound serves as a crucial intermediate in the synthesis of various pharmaceuticals and agrochemicals, and exhibits a range of biological activities.[1] This guide will delve into its chemical identity, properties, synthesis methodologies, safety protocols, and diverse applications, offering valuable insights for researchers, chemists, and professionals in drug development.

Chemical Identity and Properties

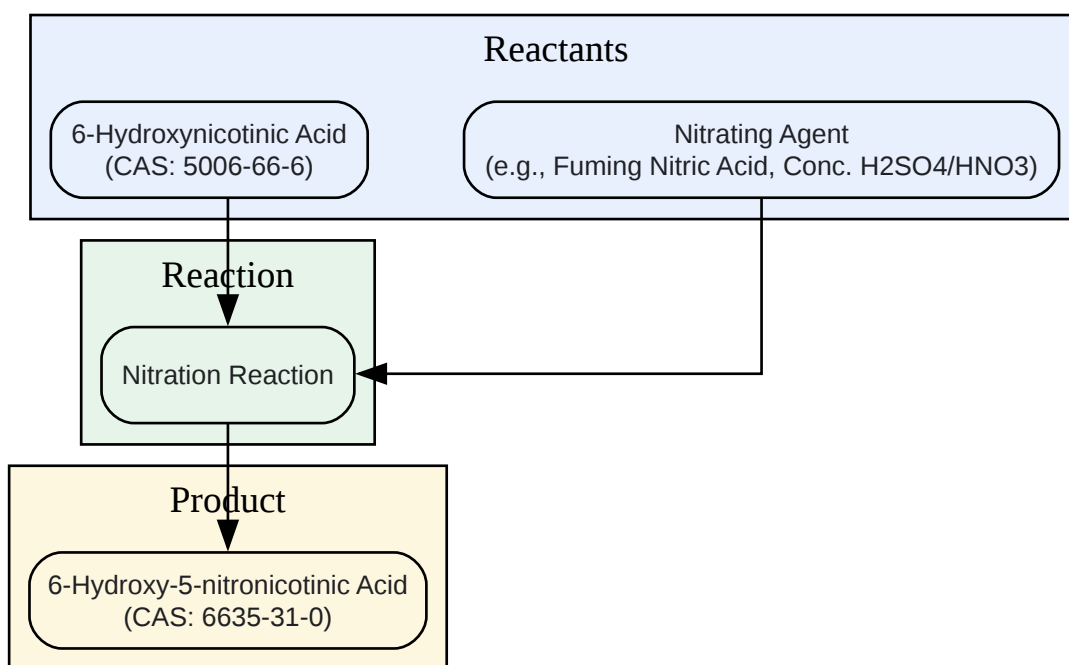
6-Hydroxy-5-nitronicotinic acid, also known as 6-Hydroxy-5-nitropyridine-3-carboxylic acid, is a key organic building block.[2] Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	6635-31-0	[2][3][4]
Molecular Formula	C6H4N2O5	[2][3][4]
Molecular Weight	184.11 g/mol	[2][3][4]
Form	Solid	
Purity	Typically ≥95%	[2][3]
SMILES	<chem>O=C(O)C1=CN=C(O)C(=O)=C1</chem>	[4]
InChI Key	VJMXJGVEVASJOD- UHFFFAOYSA-N	

Synthesis of 6-Hydroxy-5-nitronicotinic Acid

The synthesis of 6-Hydroxy-5-nitronicotinic acid typically involves the nitration of 6-hydroxynicotinic acid. Several methods have been reported, primarily differing in the nitrating agents and reaction conditions.

Synthesis Workflow Diagram



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Sources

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- [4. 6635-31-0|6-Hydroxy-5-nitronicotinic acid|BLD Pharm \[bldpharm.com\]](#)
- To cite this document: BenchChem. ["6-Hydroxy-5-nitronicotinonitrile CAS number"]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1602793/docs#6-hydroxy-5-nitronicotinonitrile-cas-number\]](https://www.benchchem.com/product/b1602793/docs#6-hydroxy-5-nitronicotinonitrile-cas-number)

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